

Application Notes and Protocols: Preparation of Pyr10 Stock Solution in DMSO

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Compound of Interest

Compound Name: Pyr10

Cat. No.: B610348

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Abstract

This document provides a detailed protocol for the preparation of a **Pyr10** stock solution in dimethyl sulfoxide (DMSO). **Pyr10** is a selective inhibitor of the Transient Receptor Potential Canonical 3 (TRPC3) channel, a key player in calcium signaling pathways. Accurate preparation of **Pyr10** stock solutions is critical for reliable and reproducible experimental results in cell-based assays and other research applications. These application notes include the chemical and physical properties of **Pyr10**, a step-by-step protocol for solubilization, stability and storage recommendations, and essential safety information. Additionally, a diagram of the TRPC3 signaling pathway and an experimental workflow for stock solution preparation are provided to aid researchers.

Introduction to Pyr10

Pyr10 is a pyrazole derivative that acts as a potent and selective inhibitor of the TRPC3 channel.[1][2][3][4][5] TRPC3 is a non-selective cation channel that is activated by diacylglycerol (DAG) following the stimulation of G-protein coupled receptors (GPCRs) and subsequent activation of phospholipase C (PLC). The resulting influx of Ca^{2+} through TRPC3 channels plays a crucial role in a variety of physiological processes. Due to its selectivity, **Pyr10** is a valuable tool for investigating the specific roles of TRPC3 in cellular signaling.

Pyr10 Properties

A summary of the key chemical and physical properties of **Pyr10** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	449.37 g/mol	[1][2]
Formula	C ₁₈ H ₁₃ F ₆ N ₃ O ₂ S	[2]
CAS Number	1315323-00-2	[1][2]
Appearance	White to light yellow solid	[2]
Solubility in DMSO	≥ 90 mg/mL	[1][3]
Purity	≥98%	[6][7]

Table 1: Chemical and Physical Properties of **Pyr10**.

Experimental Protocol: Preparation of a 10 mM **Pyr10** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pyr10** in DMSO. The concentration can be adjusted based on specific experimental needs.

Materials:

- **Pyr10** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparation: Before handling, allow the **Pyr10** powder vial to equilibrate to room temperature for at least 30 minutes to prevent condensation.
- Calculating the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **Pyr10** required using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$ For 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 449.37 \text{ g/mol} = 4.4937 \text{ mg}$
- Weighing **Pyr10**: Carefully weigh out the calculated amount of **Pyr10** powder using a calibrated analytical balance in a chemical fume hood.
- Solubilization: a. Add the weighed **Pyr10** powder to a sterile microcentrifuge tube or vial. b. Add the desired volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.4937 mg of **Pyr10**). c. Tightly cap the tube/vial.
- Dissolution: a. Vortex the solution for 1-2 minutes to facilitate dissolution. b. If the compound does not fully dissolve, sonication for a short period (5-10 minutes) in a water bath sonicator can be applied. Gentle warming to 37°C may also aid dissolution, but prolonged heating should be avoided. c. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage: a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. This minimizes freeze-thaw cycles. b. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **Pyr10** stock solution.

Storage Condition	Powder	In Solvent (DMSO)
-20°C	3 years	1 year
-80°C	3 years	2 years
4°C	2 years	2 weeks

Table 2: Recommended Storage Conditions and Stability of **Pyr10**.[\[2\]](#)[\[5\]](#)[\[8\]](#)

It is highly recommended to store the DMSO stock solution at -80°C for long-term use.[\[2\]](#)[\[8\]](#)

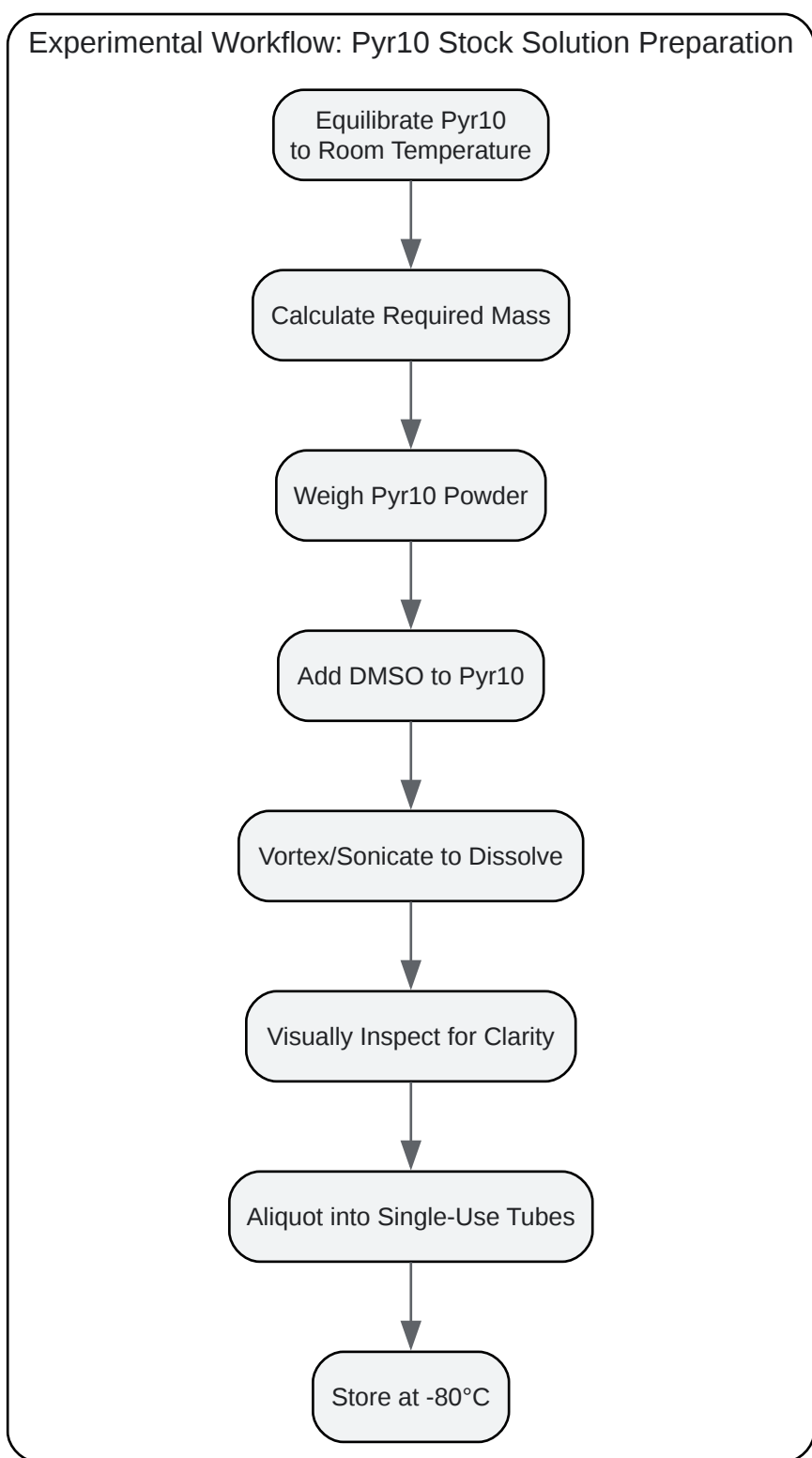
Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.

Safety Precautions

- Always handle **Pyr10** powder and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for **Pyr10** and DMSO for comprehensive safety information.

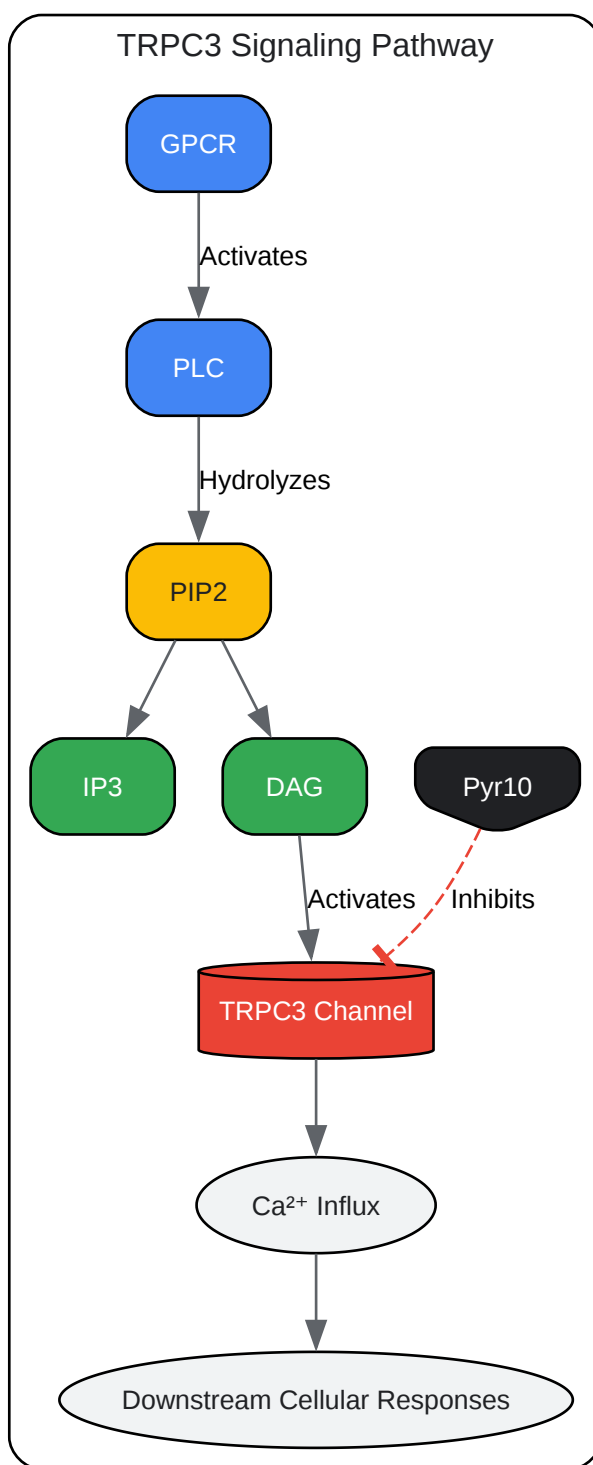
Visualization of Experimental Workflow and Signaling Pathway

To facilitate understanding, the following diagrams illustrate the experimental workflow for preparing the **Pyr10** stock solution and the TRPC3 signaling pathway.



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Caption: Workflow for preparing **Pyr10** stock solution.



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Caption: Simplified TRPC3 signaling pathway and the inhibitory action of **Pyr10**.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. DMSO stock preparation [protocols.io]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. unil.ch [unil.ch]
- 7. medchemexpress.cn [medchemexpress.cn]
- 8. depts.washington.edu [depts.washington.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Pyr10 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610348#preparing-pyr10-stock-solution-in-dmsol\]](https://www.benchchem.com/product/b610348#preparing-pyr10-stock-solution-in-dmsol)

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